

Application Notes and Protocols for 14:1 Cholesteryl Ester-d7 in Lipidomics

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Compound of Interest

Compound Name: 14:1 cholesteryl ester-d7

CAS No.: 2342574-68-7

Cat. No.: B15561183

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **14:1 cholesteryl ester-d7** (cholesteryl myristoleate-d7) in lipidomics research. This deuterated internal standard is an essential tool for the accurate quantification of cholesteryl esters (CEs) and for studying their metabolic pathways in various biological systems. Its application spans from fundamental research in cellular metabolism to the discovery of disease biomarkers.

Introduction to 14:1 Cholesteryl Ester-d7

14:1 Cholesteryl ester-d7 is a synthetic, stable isotope-labeled version of cholesteryl myristoleate, a naturally occurring cholesteryl ester. The incorporation of seven deuterium atoms (d7) on the cholesterol moiety results in a mass shift that allows it to be distinguished from its endogenous, non-labeled counterpart by mass spectrometry (MS). This property makes it an ideal internal standard for quantitative lipidomics.^{[1][2][3]} By adding a known amount of the deuterated standard to a biological sample prior to analysis, variations in sample preparation, extraction efficiency, and instrument response can be normalized, leading to highly

accurate and precise quantification of endogenous 14:1 cholesteryl ester and other related CEs.[\[1\]](#)[\[2\]](#)

Applications in Lipidomics

The use of **14:1 cholesteryl ester-d7** is critical in several areas of lipidomics research:

- **Internal Standard for Accurate Quantification:** Its primary role is to serve as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) based lipidomics workflows for the precise measurement of cholesteryl esters in complex biological matrices such as plasma, serum, tissues, and cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Cholesterol Metabolism Studies:** As a stable isotope tracer, it can be used to investigate the dynamics of cholesteryl ester metabolism, including synthesis, transport, and hydrolysis.[\[4\]](#)[\[5\]](#)[\[6\]](#) This is crucial for understanding the pathophysiology of diseases associated with dysregulated cholesterol homeostasis.
- **Disease Biomarker Discovery:** Altered levels of specific cholesteryl esters, including cholesteryl myristoleate, have been implicated in various diseases such as atherosclerosis, cancer, and metabolic disorders.[\[7\]](#)[\[8\]](#)[\[9\]](#) The accurate quantification enabled by **14:1 cholesteryl ester-d7** is vital for identifying and validating these potential biomarkers.[\[10\]](#)

Quantitative Data Presentation

The use of **14:1 cholesteryl ester-d7** as an internal standard allows for the generation of robust quantitative data. Below are examples of how such data can be presented.

Table 1: Concentration of **14:1 Cholesteryl Ester-d7** in a Commercial Internal Standard Mixture.

Component	Target Concentration (µg/mL)
14:1 cholesteryl-d7 ester	25

This table is based on the information provided for the UltimateSPLASH™ Chol Ester Internal Standard Mixture.[\[11\]](#)

Table 2: Hypothetical Quantification of Endogenous Cholesteryl Myristoleate in Human Plasma using **14:1 Cholesteryl Ester-d7** as an Internal Standard.

Sample Group	Mean Concentration (ng/mL)	Standard Deviation (ng/mL)
Healthy Controls (n=50)	150.5	25.2
Disease State X (n=50)	275.8	45.7

This table represents example data and is for illustrative purposes only.

Table 3: Correlation of Cholesteryl Ester Species with Proprotein Convertase Subtilisin/Kexin Type 9 (PCSK9) in Male Patients with Inflammatory Bowel Disease.[\[12\]](#)

Cholesteryl Ester Species	Spearman Correlation Coefficient (r)	p-value
CE 14:0	0.45	< 0.05
CE 14:1	0.42	< 0.05
CE 15:1	0.48	< 0.05
CE 16:1	0.39	< 0.05
CE 18:3	0.51	< 0.01

Adapted from a study on inflammatory bowel disease, highlighting the significant correlation of CE 14:1 with a key metabolic regulator.[\[12\]](#)

Experimental Protocols

Lipid Extraction from Plasma/Serum

This protocol is a modified Folch method suitable for the extraction of cholesteryl esters.[\[1\]](#)

Materials:

- Plasma or serum samples

- **14:1 Cholesteryl Ester-d7** internal standard solution (in a suitable organic solvent like chloroform or methanol)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Centrifuge
- Nitrogen evaporator

Procedure:

- Thaw plasma/serum samples on ice.
- To a 2 mL glass vial, add 50 μ L of plasma or serum.
- Add a known amount of **14:1 Cholesteryl Ester-d7** internal standard solution. The amount should be optimized based on the expected endogenous levels and instrument sensitivity.
- Add 1 mL of a 2:1 (v/v) chloroform:methanol mixture.
- Vortex the mixture vigorously for 1 minute.
- Incubate at room temperature for 15 minutes.
- Add 200 μ L of 0.9% NaCl solution to induce phase separation.
- Vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes at 4°C.
- Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette and transfer to a new glass vial.
- Dry the lipid extract under a gentle stream of nitrogen.

- Reconstitute the dried lipid extract in a suitable solvent for LC-MS/MS analysis (e.g., 100 µL of 2:1 v/v chloroform:methanol).[2]

LC-MS/MS Analysis of Cholesteryl Esters

This protocol provides a general framework for the analysis of cholesteryl esters using a reverse-phase LC-MS/MS system.[1][2]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF) equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.[13]

LC Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate
- Mobile Phase B: Isopropanol/Acetonitrile (90:10, v/v) with 0.1% formic acid and 10 mM ammonium formate
- Flow Rate: 0.3 mL/min
- Column Temperature: 50°C
- Injection Volume: 5 µL
- Gradient:
 - 0-2 min: 30% B
 - 2-15 min: Linear gradient to 100% B
 - 15-20 min: Hold at 100% B

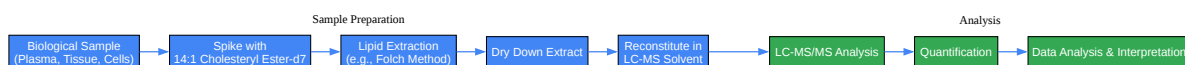
- 20.1-25 min: Return to 30% B for re-equilibration

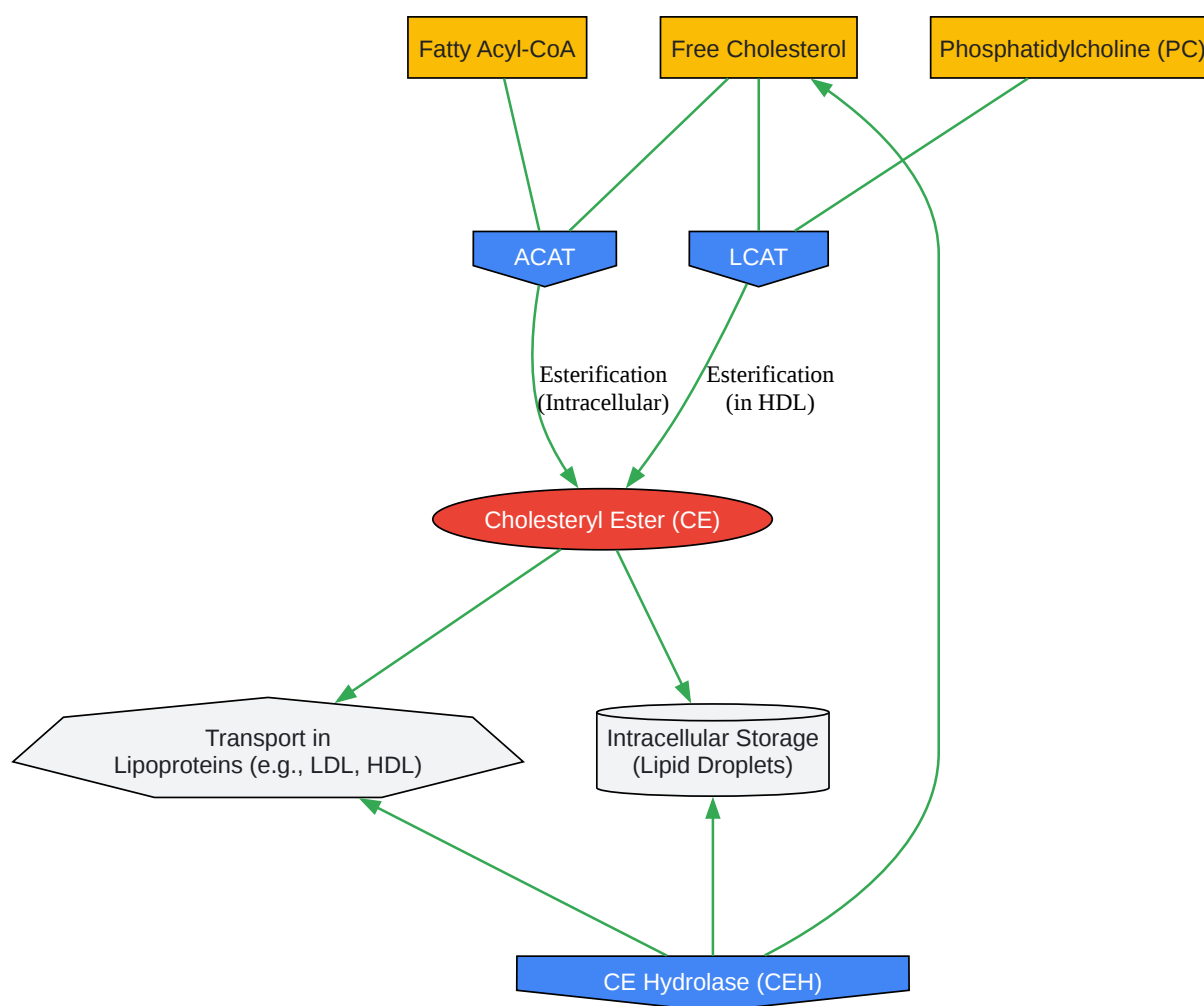
MS/MS Conditions (Multiple Reaction Monitoring - MRM):

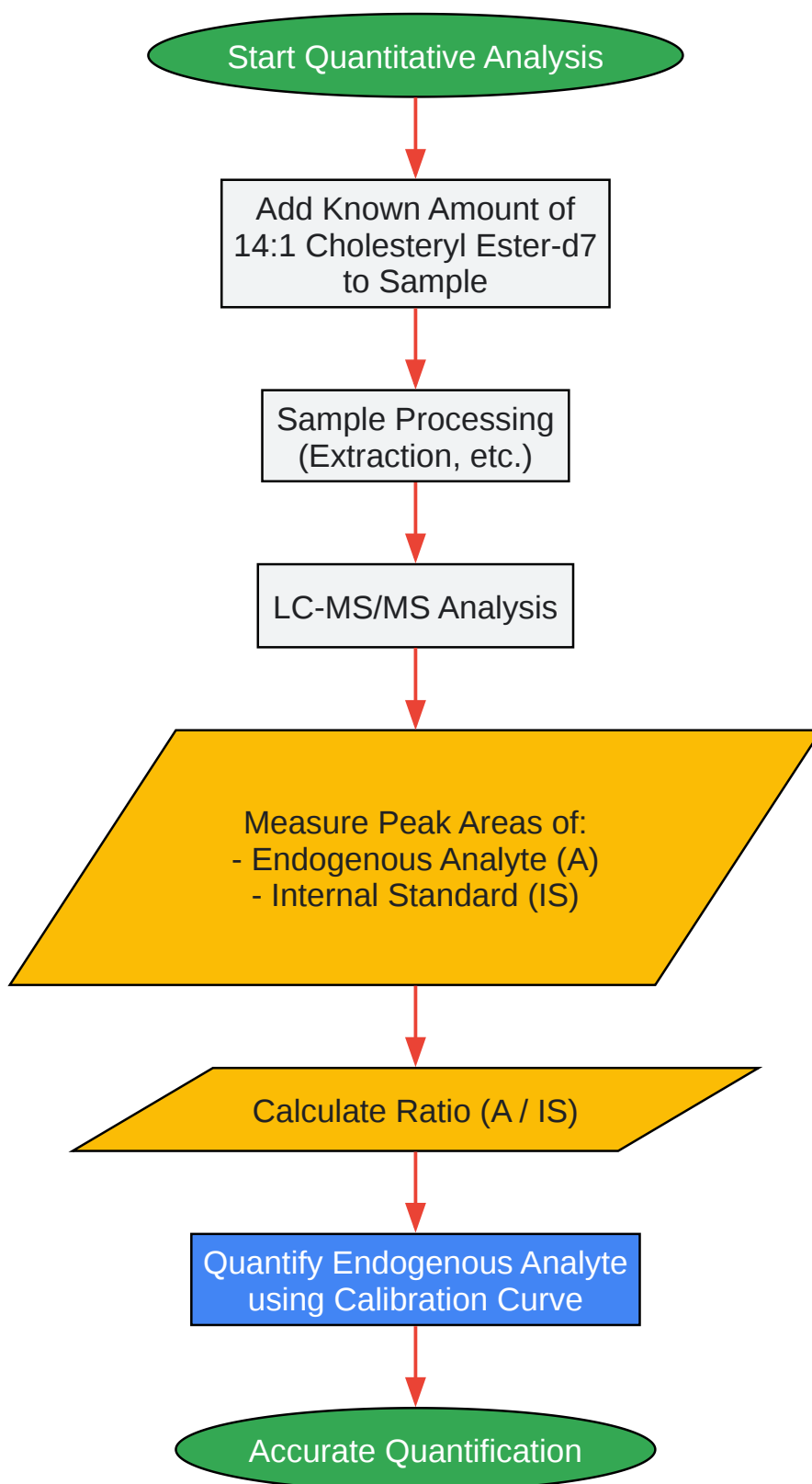
- Ionization Mode: Positive ESI
- Precursor Ion for Endogenous 14:1 Cholesteryl Ester (CE 14:1):m/z of $[M+NH_4]^+$ or another suitable adduct.
- Product Ion for Endogenous CE 14:1:m/z 369.3 (corresponding to the neutral loss of the myristoleic acid and water from the cholesterol backbone)
- Precursor Ion for **14:1 Cholesteryl Ester-d7**:m/z of the corresponding deuterated adduct.
- Product Ion for **14:1 Cholesteryl Ester-d7**:m/z 376.3 (corresponding to the deuterated cholesterol backbone fragment)
- Collision energy and other source parameters should be optimized for the specific instrument.

Mandatory Visualizations

Experimental Workflow







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References

- 1. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 2. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 3. High throughput quantification of cholesterol and cholesteryl ester by electrospray ionization tandem mass spectrometry (ESI-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cholesterol Ester: Synthesis, Metabolism & Therapeutic Role - Creative Proteomics [creative-proteomics.com]
- 5. Frontiers | Sterol Metabolism and Transport in Atherosclerosis and Cancer [frontiersin.org]
- 6. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 7. academic.oup.com [academic.oup.com]
- 8. Cholesteryl esters in malignancy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Exploring the causal impact of body mass index on metabolic biomarkers and cholelithiasis risk: a Mendelian randomization analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Deep mining and quantification of oxidized cholesteryl esters discovers potential biomarkers involved in breast cancer by liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. [avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
- 12. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 13. Simultaneous Quantification of Free Cholesterol, Cholesteryl Esters, and Triglycerides without Ester Hydrolysis by UHPLC Separation and In-Source Collision Induced Dissociation Coupled MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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